

safety and handling of 4-Bromo-8-methylquinoline

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Compound of Interest

Compound Name: 4-Bromo-8-methylquinoline

Cat. No.: B1519169

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An In-Depth Technical Guide to the Safety and Handling of **4-Bromo-8-methylquinoline**

Section 1: Introduction and Scientific Context

Overview of 4-Bromo-8-methylquinoline

4-Bromo-8-methylquinoline is a halogenated quinoline derivative, a class of heterocyclic compounds recognized for its prevalence in medicinal chemistry and materials science.[1][2] Structurally, it is a quinoline ring substituted with a bromine atom at the 4-position and a methyl group at the 8-position. This specific substitution pattern provides a chemically versatile scaffold for further synthetic modifications.[3] The compound typically appears as an off-white to light yellow solid.[4]

Significance in Research and Drug Development

The quinoline core is a privileged structure in drug discovery, forming the basis for numerous therapeutic agents.[1][2] The significance of **4-Bromo-8-methylquinoline** lies in its utility as a key intermediate in organic synthesis.[3] The bromine atom at the 4-position serves as a reactive handle, enabling a variety of palladium-catalyzed cross-coupling reactions, including Suzuki, Heck, and Sonogashira.[3] This allows for the strategic introduction of diverse aryl or alkynyl moieties, facilitating the construction of complex molecular architectures.

This reactivity makes it a valuable building block for creating libraries of novel compounds for screening as potential antimicrobial, anticancer, or antimalarial agents.[1][3] The methyl group

at the 8-position can influence the compound's solubility, steric profile, and electronic properties, which can be fine-tuned to optimize biological activity and selectivity.[\[1\]](#)[\[3\]](#)

Scope of this Guide

This guide is designed for researchers, scientists, and drug development professionals. It provides a comprehensive framework for the safe handling, storage, and use of **4-Bromo-8-methylquinoline** in a laboratory setting. It outlines the compound's physicochemical properties, assesses its potential hazards based on data from structurally related compounds, and provides detailed protocols for routine handling and emergency procedures.

Section 2: Physicochemical and Identity Data

All personnel handling this compound must be familiar with its fundamental properties. The data below is compiled from various chemical suppliers and databases.

Property	Value	Source(s)
CAS Number	36075-68-0	[4] [5] [6] [7]
Molecular Formula	C ₁₀ H ₈ BrN	[5] [6]
Molecular Weight	222.08 g/mol	[4] [5] [6]
Appearance	Off-white to light yellow solid	[4]
Purity	Typically ≥97%	[5]
Storage Temperature	Store under inert gas (Nitrogen or Argon) at 2-8°C or at room temperature. Follow supplier-specific recommendations.	[4] [5]
SMILES	<chem>CC1=C2C(=CC=C1)C(=CC=N2)Br</chem>	[5]

Section 3: Hazard Identification and Risk Assessment

Specific, peer-reviewed toxicological data for **4-Bromo-8-methylquinoline** is not extensively available. Therefore, this assessment is based on a precautionary principle, inferring hazards from structurally analogous bromoquinoline compounds for which Safety Data Sheets (SDS) are available.[\[8\]](#)[\[9\]](#)[\[10\]](#)

GHS Classification (Inferred)

The following classification should be adopted until specific data becomes available.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [8] [9] [10]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation [8] [9] [10]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation [9] [10]

Summary of Toxicological Profile

- Inhalation: Harmful if inhaled. Dust may cause respiratory tract irritation.[\[9\]](#)[\[10\]](#)
- Skin Contact: Harmful in contact with skin. Causes skin irritation.[\[8\]](#)[\[9\]](#)[\[10\]](#) Prolonged or repeated contact may lead to dermatitis.
- Eye Contact: Causes serious eye irritation.[\[8\]](#)[\[9\]](#)[\[10\]](#) Contact may result in redness, pain, and blurred vision.
- Ingestion: Harmful if swallowed.[\[9\]](#)

Reactivity Profile and Incompatible Materials

- **Reactivity:** The compound is stable under recommended storage conditions. The bromine atom at the 4-position is susceptible to nucleophilic substitution and is reactive in metal-catalyzed cross-coupling reactions.[\[3\]](#)[\[11\]](#)
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[\[8\]](#)[\[11\]](#)
- **Hazardous Decomposition Products:** When heated to decomposition, it may emit toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and hydrogen bromide.[\[11\]](#)[\[12\]](#)

Section 4: Standard Operating Procedures for Safe Handling

A systematic approach is critical to minimize exposure and ensure safety. The following procedures must be implemented.

Engineering Controls

- All handling of **4-Bromo-8-methylquinoline** solid, and solutions thereof, must be conducted in a properly functioning chemical fume hood.
- The work area should be equipped with an eyewash station and a safety shower in close proximity.

Personal Protective Equipment (PPE)

- **Hand Protection:** Wear chemical-resistant nitrile gloves (minimum 5 mil thickness). Inspect gloves for tears or punctures before use. For extended procedures, consider double-gloving.[\[9\]](#)
- **Eye Protection:** Chemical safety goggles or a full-face shield are mandatory.
- **Skin and Body Protection:** A flame-retardant laboratory coat must be worn and kept fully fastened. Ensure full-length pants and closed-toe shoes are worn.
- **Respiratory Protection:** If dust is generated outside of a fume hood (a practice that should be avoided), a NIOSH-approved respirator with an appropriate particulate filter is required.

Step-by-Step Handling Protocol

- Preparation: Cordon off the work area. Ensure the fume hood sash is at the appropriate height. Assemble all necessary equipment (spatulas, weigh boats, glassware, solvent) and waste containers inside the hood.
- Weighing: Tare the balance with a weigh boat. Carefully transfer the required amount of **4-Bromo-8-methylquinoline** using a clean spatula, minimizing the generation of dust. Close the primary container immediately after dispensing.
- Dissolution/Reaction: Add the solid to the reaction vessel inside the fume hood. If making a solution, add the solvent slowly to prevent splashing.
- Post-Handling: Clean all equipment that came into contact with the chemical. Decontaminate the work surface within the fume hood.
- Doffing PPE: Remove gloves using the proper technique to avoid skin contamination and dispose of them in the designated hazardous waste container. Remove lab coat and eye protection.
- Hygiene: Wash hands thoroughly with soap and water after completing the work.^[8]

Caption: A standard laboratory workflow for handling **4-Bromo-8-methylquinoline**.

Section 5: Storage and Disposal

Storage Requirements

- Procure the compound from a reputable supplier and adhere to the storage conditions specified on the label.^{[4][5]}
- As a best practice for reactive intermediates, store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen).^[4]
- Store in a cool, dry, well-ventilated area designated for hazardous chemicals.^[13]
- Keep away from incompatible materials such as strong oxidizing agents.^[8]
- The storage area should be secured and accessible only to authorized personnel.

Waste Disposal Procedures

- All waste containing **4-Bromo-8-methylquinoline**, including contaminated consumables (gloves, weigh boats, paper towels) and excess chemical, must be treated as hazardous waste.^[8]
- Collect waste in a clearly labeled, sealed container. Do not mix with incompatible waste streams.
- Disposal must be carried out through a licensed hazardous waste disposal company, in accordance with all local, regional, and national regulations.^[12]

Section 6: Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First Aid Measures

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult or they feel unwell, call a POISON CENTER or doctor.^{[8][9]} If the person is not breathing, provide artificial respiration.^[9]
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.^{[8][9]} If skin irritation persists, seek medical attention.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.^{[8][9]} Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting.^[9] Rinse the mouth with water. If the person is conscious, have them drink one or two glasses of water. Call a POISON CENTER or doctor immediately.^[14]

Spill Response Protocol

- **Minor Spill (in fume hood):**

- Alert others in the immediate area.
- Wearing appropriate PPE, gently cover the spill with an inert absorbent material (e.g., vermiculite, sand, or a chemical spill pillow).
- Carefully sweep or scoop the material into a labeled hazardous waste container.
- Decontaminate the area with a suitable solvent, followed by soap and water.
- Major Spill (or any spill outside a fume hood):
 - Evacuate the immediate area and alert all personnel.
 - Restrict access to the area.
 - Contact your institution's Environmental Health & Safety (EHS) department or emergency response team.
 - Do not attempt to clean up a large spill without proper training and equipment.

Caption: A decision tree for responding to a **4-Bromo-8-methylquinoline** spill.

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